

physical properties of 1-Chloro-2,6-dimethylheptane

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Compound of Interest

Compound Name: 1-Chloro-2,6-dimethylheptane

CAS No.: 62597-29-9

Cat. No.: B13169693

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An In-depth Technical Guide to the Physical Properties of **1-Chloro-2,6-dimethylheptane**

Abstract

This technical guide provides a comprehensive overview of the physical properties of **1-Chloro-2,6-dimethylheptane**, a halogenated alkane relevant to professionals in chemical research and drug development. This document delineates the compound's chemical identity, summarizes its key physical characteristics, and delves into the theoretical principles governing these properties. Furthermore, it offers detailed, field-proven experimental protocols for the determination of critical parameters such as boiling point and refractive index, ensuring scientific integrity and reproducibility. This guide is intended to serve as an authoritative resource for scientists requiring a thorough understanding of this compound for application in synthesis, process development, and quality control.

Chemical Identity and Structure

1-Chloro-2,6-dimethylheptane is a monochlorinated derivative of the branched alkane 2,6-dimethylheptane. Understanding its fundamental identifiers is the first step in its scientific characterization.

- IUPAC Name: **1-chloro-2,6-dimethylheptane**
- CAS Number: 62597-29-9
- Molecular Formula: C₉H₁₉Cl
- Molecular Weight: 162.70 g/mol
- Canonical SMILES: CC(C)CCCC(C)CCl

The structure consists of a seven-carbon heptane backbone with methyl groups at positions 2 and 6, and a chlorine atom at position 1. This primary alkyl halide structure is a key determinant of its reactivity and physical properties.

Caption: 2D representation of **1-Chloro-2,6-dimethylheptane**.

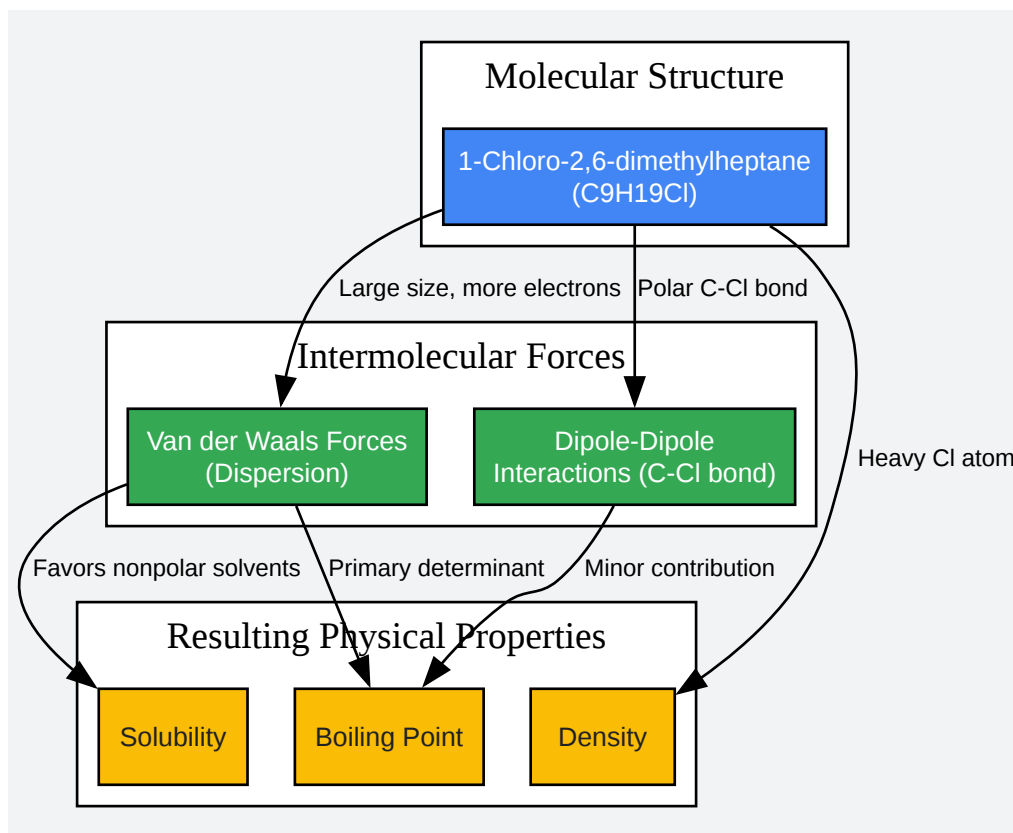
Summary of Physical Properties

The following table summarizes the key physical properties of **1-Chloro-2,6-dimethylheptane**. It is important to note that while identifiers are specific to the 1-Chloro isomer, experimentally determined data for properties like boiling point, density, and refractive index are scarce. Therefore, values for the closely related isomer, 4-Chloro-2,6-dimethylheptane, are provided as reliable estimates and are clearly marked.

Property	Value	Source
Molecular Weight	162.70 g/mol	
Boiling Point	183.2 ± 8.0 °C at 760 mmHg	(Data for isomer 4-Chloro-2,6-dimethylheptane)
Density	0.9 ± 0.1 g/cm ³	(Data for isomer 4-Chloro-2,6-dimethylheptane)
Refractive Index	1.425	(Data for isomer 4-Chloro-2,6-dimethylheptane)
LogP (XLogP3-AA)	4.4	(Computed)
Appearance	Colorless Liquid	Assumed, based on similar alkyl halides
Solubility	Insoluble in water; Soluble in organic solvents	
Purity (Typical)	≥95%	

Scientific Principles Governing Physical Properties

The physical properties of an alkyl halide like **1-Chloro-2,6-dimethylheptane** are a direct consequence of its molecular structure and the resulting intermolecular forces.



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